

Goniothalamine: A Comprehensive Technical Guide on its Chemical Structure, Stereochemistry, and Biological Activity

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Compound of Interest

Compound Name: *Goniothalamine*

CAS No.: 22639-28-7

Cat. No.: B15565316

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Abstract

Goniothalamine, a naturally occurring styryl-lactone, has garnered significant attention in the scientific community for its potent cytotoxic and anticancer properties. Isolated from various species of the *Goniothalamus* genus, this bioactive compound exhibits a unique chemical architecture that is crucial for its biological activity. This technical guide provides an in-depth exploration of the chemical structure and stereochemistry of **Goniothalamine**, supported by a compilation of quantitative biological data and a description of the experimental methodologies employed for its characterization. Furthermore, this document elucidates the key signaling pathways modulated by **Goniothalamine**, offering valuable insights for researchers in natural product chemistry, medicinal chemistry, and oncology drug development.

Chemical Structure and Properties

Goniothalamine is classified as a styryl-lactone, characterized by a 5,6-dihydro- α -pyrone ring linked to a styryl group. Its molecular formula is $C_{13}H_{12}O_2$.

Systematic Name (IUPAC): (6R)-6-[(E)-2-phenylethenyl]-5,6-dihydro-2H-pyran-2-one[1]

Key Structural Features:

- An α,β -unsaturated lactone ring (5,6-dihydro-2H-pyran-2-one).
- A styryl side chain with a trans (E) configuration of the double bond.
- A single chiral center at the C-6 position of the lactone ring.

The chemical structure of **Goniothalamine** is depicted in Figure 1.

Table 1: Physicochemical Properties of **Goniothalamine**

Property	Value	Reference
Molecular Weight	200.23 g/mol	[1]
Exact Mass	200.083729621 Da	[1]
Melting Point	85-86 °C	
Appearance	White to off-white solid	
Solubility	Soluble in methanol, ethanol, chloroform, and other organic solvents.	[2]

Stereochemistry and Absolute Configuration

The biological activity of **Goniothalamine** is intrinsically linked to its stereochemistry. The molecule possesses a single stereocenter at the C-6 position of the lactone ring. The naturally occurring and biologically active enantiomer is typically the (+)-(R)-**Goniothalamine**, also referred to as (+)-(6S)-5,6-dihydro-6-styryl-2-pyrone.[2]

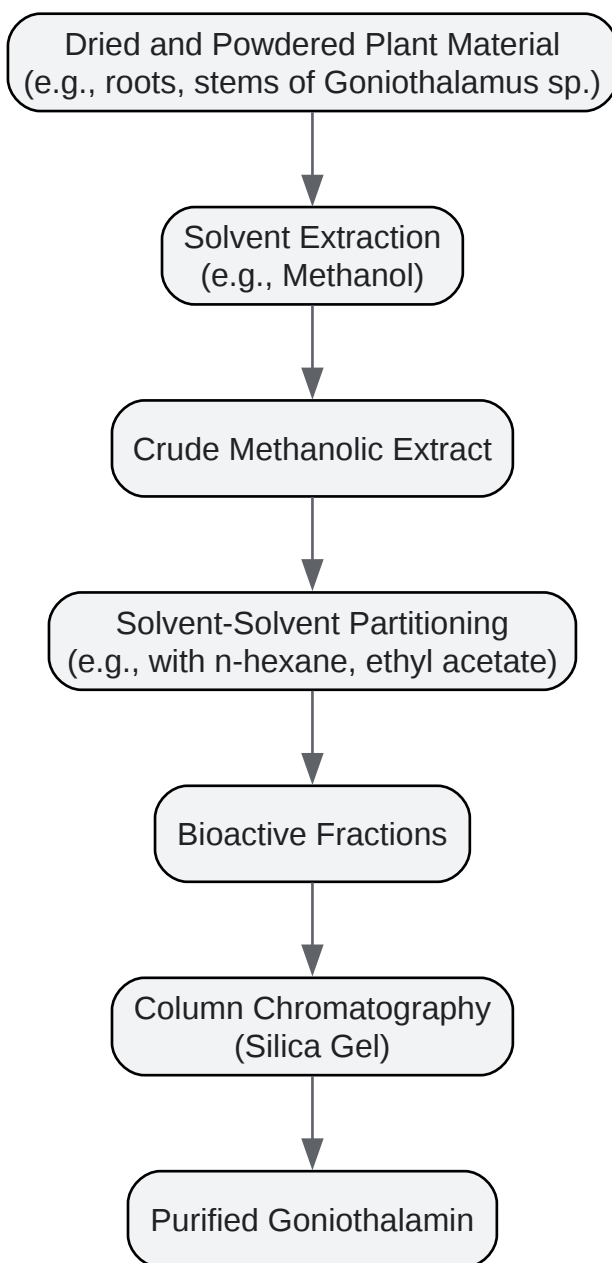
The absolute configuration of **Goniothalamine** has been unequivocally determined through X-ray crystallography. This technique provides a three-dimensional map of the electron density in a crystal, allowing for the precise determination of the spatial arrangement of atoms. The (R) configuration at the C-6 position is crucial for its potent cytotoxic effects.

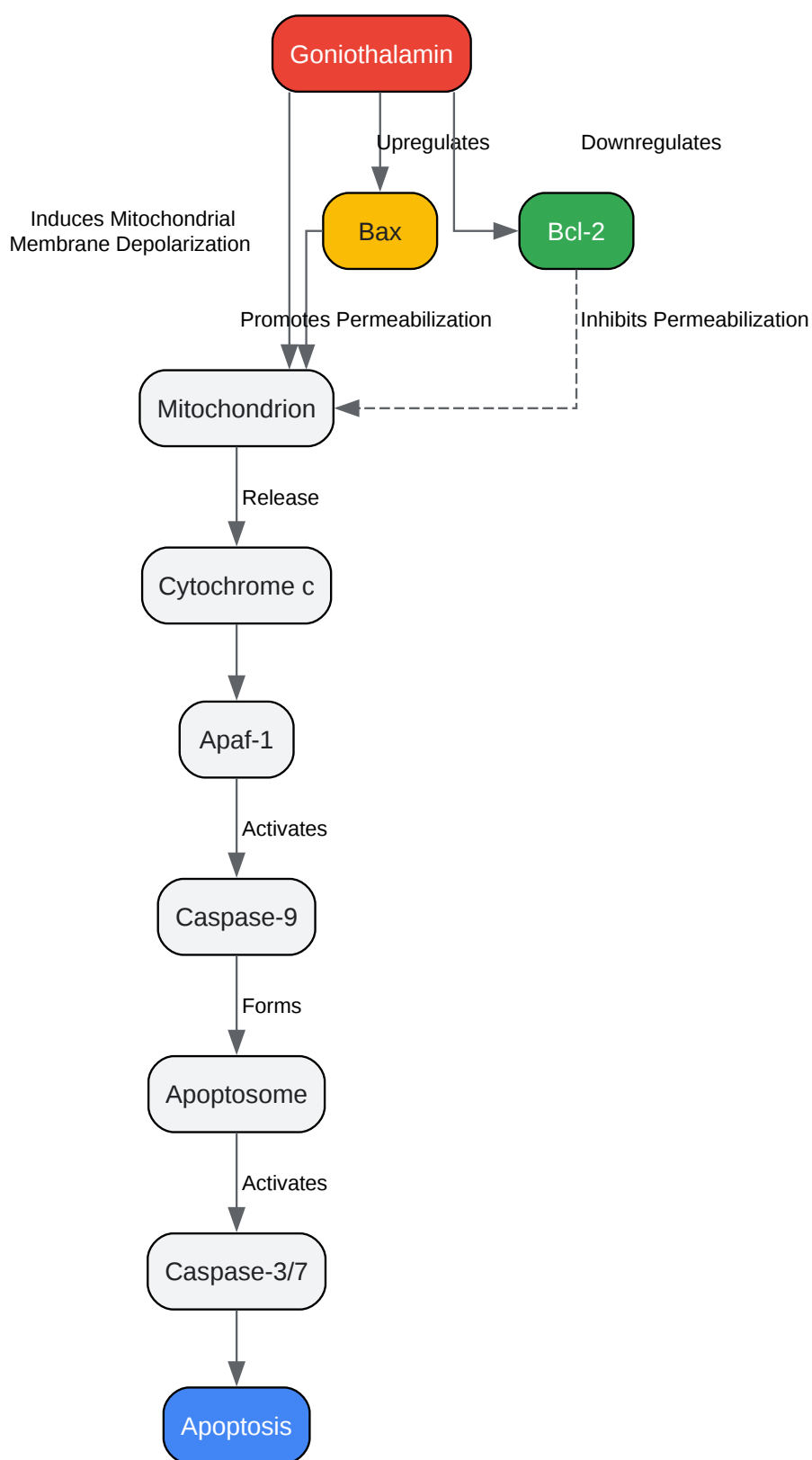
Experimental Protocols for Isolation and Structural Elucidation

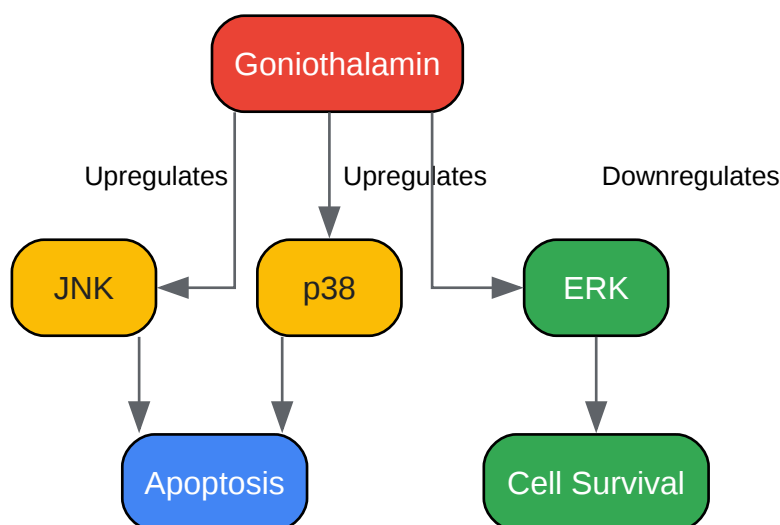
The isolation and structural characterization of **Goniothalamine** from its natural sources involve a series of well-established phytochemical and analytical techniques.

Isolation and Purification

A general workflow for the isolation and purification of **Goniothalamine** from plant material is outlined below.







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References

- 1. Goniiothalamine | C₁₃H₁₂O₂ | CID 6440856 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 17303-67-2: Goniiothalamine | CymitQuimica [cymitquimica.com]
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